

independent verification of published BLT-1 findings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BLT-1

Cat. No.: B10814912

[Get Quote](#)

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. BLT-1, a specific inhibitor of the HDL receptor SR-BI, induces a copper-dependent phenotype during zebrafish development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Structural basis of leukotriene B4 receptor 1 activation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. A turn on and a turn off: BLT1 and BLT2 mechanisms in the lung - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [independent verification of published BLT-1 findings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10814912#independent-verification-of-published-blt-1-findings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com